

An In-depth Technical Guide to N-Formylhistidine

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: N-Formylhistidine

CAS No.: 15191-21-6

Cat. No.: B100977

[Get Quote](#)

Introduction: Bridging the Gap Between a Core Amino Acid and N-Terminal Modification

Histidine is a proteogenic, essential amino acid renowned for its unique imidazole side chain, which confers a near-neutral pKa. This property allows it to act as a proton donor or acceptor under physiological conditions, making it a crucial residue in the catalytic sites of many enzymes and a key player in biological buffering systems.^[1] **N-Formylhistidine** is a derivative of this vital amino acid, characterized by the addition of a formyl group (-CHO) to its α -amino group. While not as extensively studied as other N-formylated compounds like N-formylmethionine, the conceptual framework of **N-Formylhistidine** offers intriguing possibilities for research and development, spanning from peptide synthesis to the exploration of novel biological activities.

This guide provides a comprehensive overview of **N-Formylhistidine**, detailing its chemical properties, exploring its potential biochemical significance by drawing parallels with known biological processes, and outlining robust methodologies for its synthesis, purification, and analysis. It is intended for researchers, scientists, and professionals in drug development who are interested in the nuanced applications of modified amino acids.

Core Chemical Properties

The fundamental characteristics of **N-Formylhistidine** are derived from the structure of L-histidine with the addition of a formyl group. The molecular formula of L-histidine is $C_6H_9N_3O_2$. [2] The process of N-formylation involves the replacement of one hydrogen atom on the alpha-amino group with a formyl group, resulting in a net addition of CO to the molecule.

Property	Value	Source
Molecular Formula	$C_7H_9N_3O_3$	Calculated
Molecular Weight	183.17 g/mol	Calculated
Parent Amino Acid	L-Histidine	[2]

Biochemical Context and Potential Significance

While direct evidence for the natural occurrence and biological role of **N-Formylhistidine** is scarce, its potential significance can be inferred from the well-established roles of both histidine and N-formylation in biological systems.

The Multifaceted Role of the Histidine Precursor

L-histidine is a precursor to several biologically active molecules, including:

- **Histamine:** Formed via decarboxylation, histamine is a key mediator of immune responses, allergic reactions, and gastric acid secretion.[1]
- **Carnosine:** A dipeptide with antioxidant and buffering properties, particularly abundant in muscle and brain tissue.[1]

Histidine's imidazole side chain is also critical for its function in proteins, where it participates in enzymatic catalysis and the coordination of metal ions like zinc, copper, and iron.[3]

N-Formylation: More Than Just a Protecting Group

N-formylation is a crucial modification in certain biological contexts. The most prominent example is N-formylmethionine (fMet), which serves as the initiating amino acid in protein synthesis in bacteria, mitochondria, and chloroplasts.[4][5] This process is so distinct to bacteria that formylated peptides released from pathogens are recognized by the mammalian

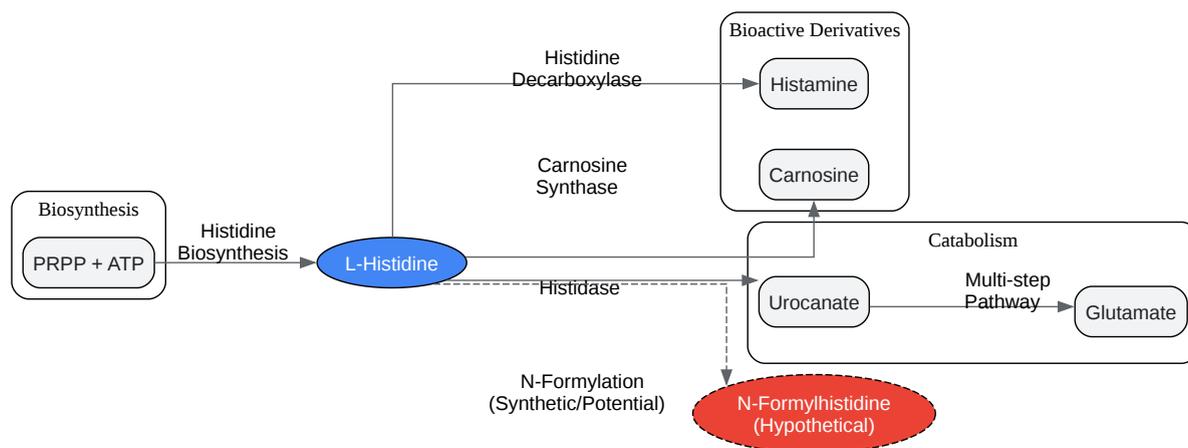
innate immune system as pathogen-associated molecular patterns (PAMPs), triggering an inflammatory response.[6]

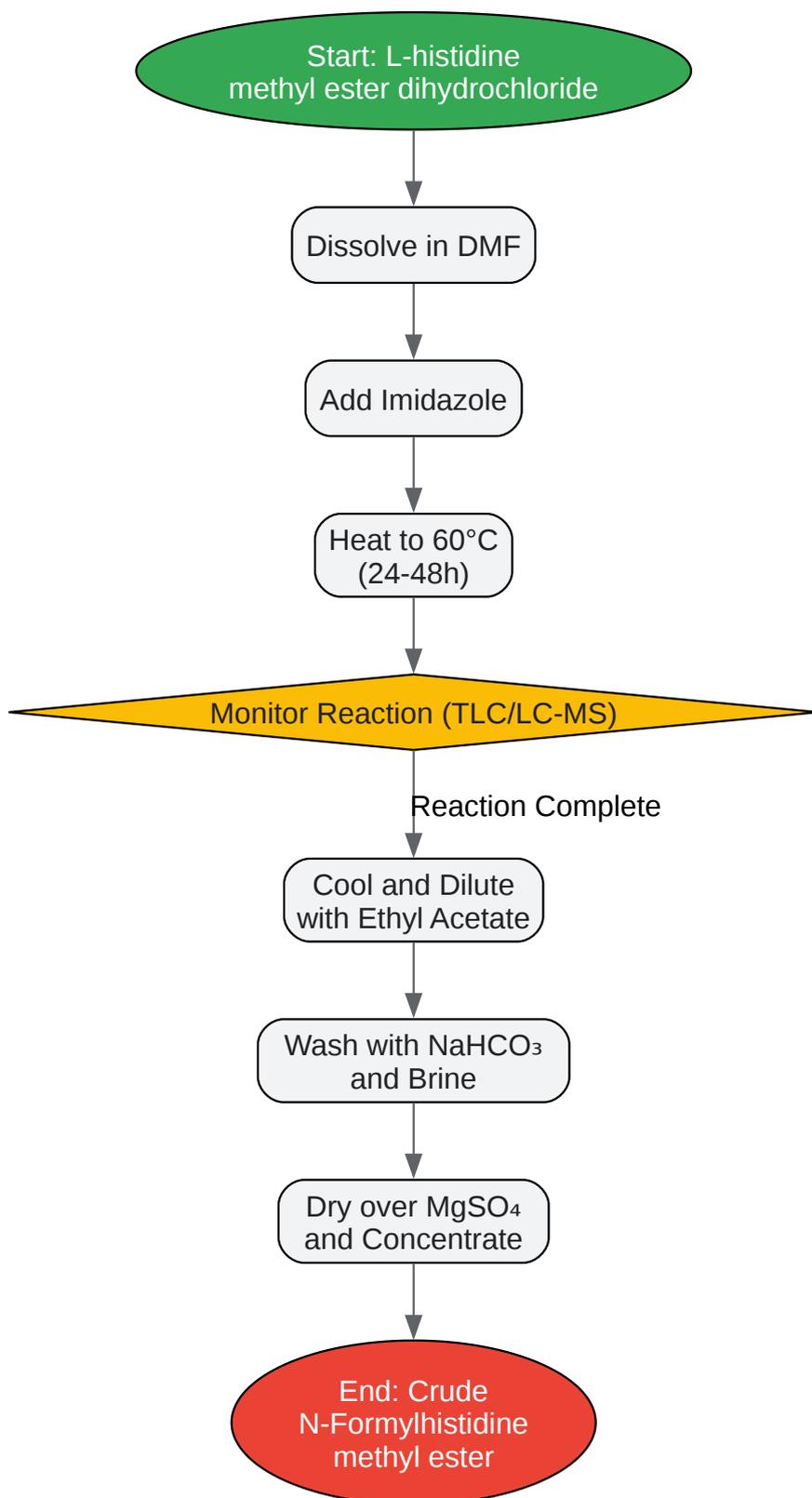
Recent studies have also uncovered that N-terminal formylation can occur in the eukaryotic cytosol under stress conditions and may act as a degradation signal, targeting proteins for destruction via the proteasome.[7][8]

Given this context, **N-Formylhistidine** could hypothetically:

- Act as a novel signaling molecule, potentially interacting with formyl peptide receptors.
- Serve as a specialized building block in non-ribosomal peptide synthesis.
- Function as a metabolic intermediate in yet-to-be-discovered pathways.

The following diagram illustrates the central position of histidine in various metabolic pathways, providing a framework for where a derivative like **N-Formylhistidine** might arise or function.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Biochemistry, Histidine - StatPearls - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [2. L-Histidine | C6H9N3O2 | CID 6274 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. bioone.org \[bioone.org\]](#)
- [4. Formylation - Wikipedia \[en.wikipedia.org\]](#)
- [5. Role of N-terminal protein formylation in central metabolic processes in Staphylococcus aureus - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
- [7. N-terminal formylmethionine as a novel initiator and N-degron of eukaryotic proteins \[bmbreports.org\]](#)
- [8. microbialcell.com \[microbialcell.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to N-Formylhistidine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b100977#n-formylhistidine-molecular-weight-and-formula\]](https://www.benchchem.com/product/b100977#n-formylhistidine-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com